

2,6-Dichloro-3-methyl-5-nitropyridine safety and hazards

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Compound of Interest

Compound Name: 2,6-Dichloro-3-methyl-5-nitropyridine

Cat. No.: B1313867

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An In-Depth Technical Guide to the Safety and Hazards of 2,6-Dichloro-3-methyl-5-nitropyridine

A Note from the Scientist: This document is intended to provide an in-depth technical overview for researchers and drug development professionals working with **2,6-dichloro-3-methyl-5-nitropyridine**. It is not a substitute for a formal Safety Data Sheet (SDS) but rather a supplementary guide that explains the causality behind safety protocols. Always consult your institution's specific safety guidelines and the official SDS before commencing any work.

Introduction and Compound Profile

2,6-Dichloro-3-methyl-5-nitropyridine (CAS No: 58596-88-6) is a halogenated and nitrated pyridine derivative.^{[1][2]} Its chemical structure, featuring two chlorine atoms and a nitro group on a methylpyridine core, makes it a reactive and versatile intermediate in organic synthesis, particularly for the development of novel pharmaceutical and agrochemical compounds. However, the very features that grant its synthetic utility also confer significant health hazards that necessitate stringent handling protocols. This guide provides a comprehensive framework for understanding and managing the risks associated with this compound.

Table 1: Physicochemical Properties of **2,6-Dichloro-3-methyl-5-nitropyridine**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ Cl ₂ N ₂ O ₂	[1]
Molecular Weight	207.01 g/mol	[1]
Appearance	Light yellow solid	[3]
IUPAC Name	2,6-dichloro-3-methyl-5-nitropyridine	[1]

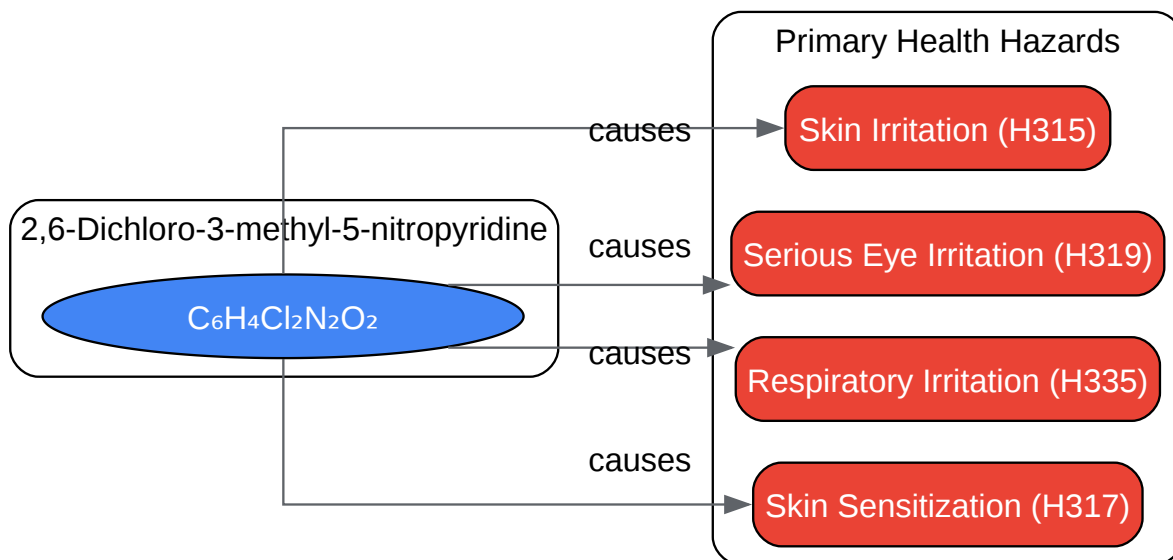
Hazard Identification and GHS Classification

The primary hazards associated with **2,6-dichloro-3-methyl-5-nitropyridine** are related to its irritant properties and its potential to act as a sensitizer. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of these risks.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[4][5]
Skin Sensitization	1	H317: May cause an allergic skin reaction	[4][5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[4][5]

The following diagram visually represents the interconnected nature of the hazards associated with this compound.



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Caption: Key health hazards of **2,6-dichloro-3-methyl-5-nitropyridine**.

Toxicological Profile: Understanding the Risks

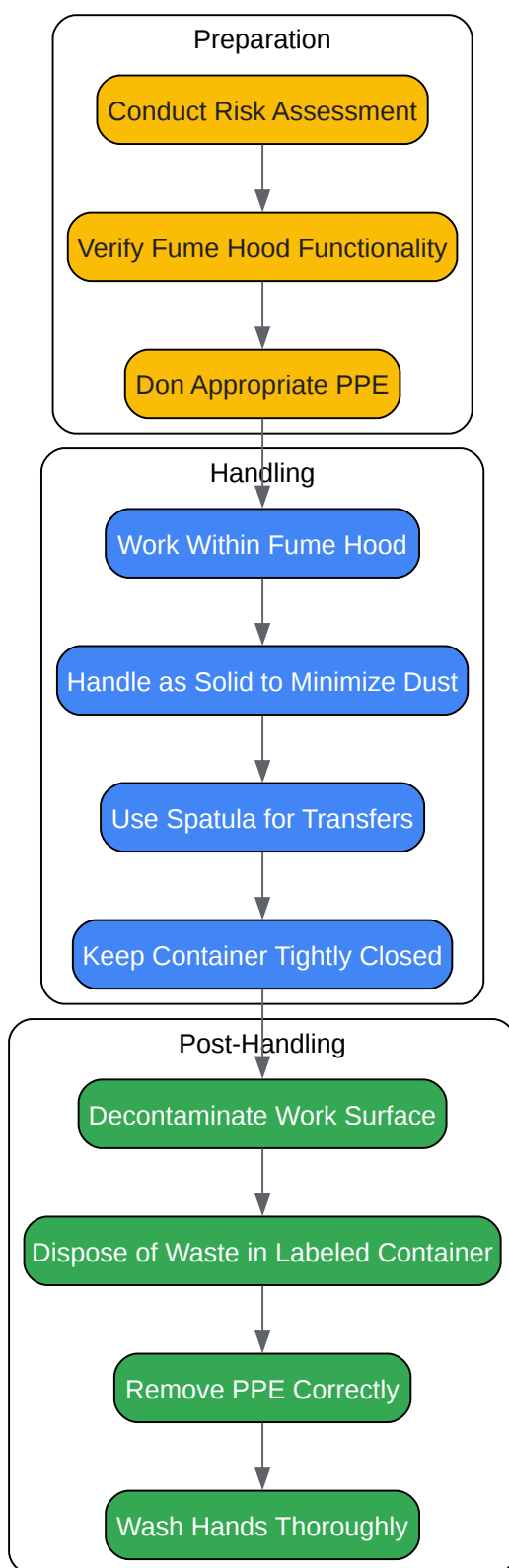
While comprehensive toxicological data, such as LD50 values, have not been fully investigated for **2,6-dichloro-3-methyl-5-nitropyridine**, the available information on its GHS classification points to several key health effects upon exposure.^[3]

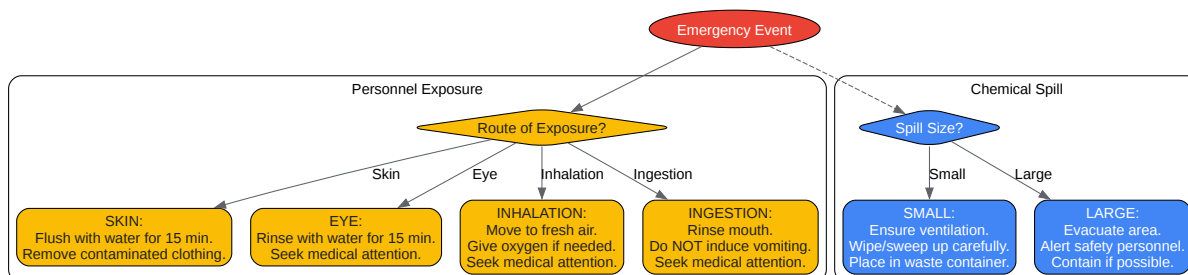
- **Dermal and Ocular Hazard:** Direct contact with the solid or dust can cause significant skin and eye irritation.^[3] The causality lies in the chemical's ability to disrupt cellular membranes and proteins in epithelial tissues. Repeated or prolonged exposure carries the risk of skin sensitization, an immunological response that can lead to severe allergic contact dermatitis upon subsequent exposures.^{[3][4]}
- **Respiratory Hazard:** Inhalation of dust is a primary concern. The compound is irritating to the respiratory tract, which can lead to inflammation and discomfort.^{[3][6]} In sensitive individuals, it may also cause allergic respiratory reactions.^[3]
- **Ingestion Hazard:** While less common in a laboratory setting with proper controls, ingestion may cause gastrointestinal irritation with symptoms like nausea and vomiting.^[3]

Given the lack of complete toxicological data, the principle of As Low As Reasonably Practicable (ALARP) must be strictly applied. All handling should be conducted with the assumption that the compound is highly toxic.

Safe Handling and Engineering Controls

A multi-layered approach to safety, integrating engineering controls, administrative protocols, and personal protective equipment (PPE), is essential for handling this compound. The following workflow is designed to minimize exposure at every step.





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- To cite this document: BenchChem. [2,6-Dichloro-3-methyl-5-nitropyridine safety and hazards]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313867#2-6-dichloro-3-methyl-5-nitropyridine-safety-and-hazards]

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